

# Molecular weight and formula of isopropyl salicylate

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## Compound of Interest

Compound Name: *Isopropyl salicylate*

Cat. No.: *B150150*

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An In-depth Technical Guide to **Isopropyl Salicylate**: Molecular Weight and Formula

This technical guide provides a comprehensive overview of the fundamental chemical properties of **isopropyl salicylate**, with a specific focus on its molecular weight and chemical formula. The information is tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Properties

**Isopropyl salicylate** is an organic ester formed through the condensation of salicylic acid and isopropyl alcohol.<sup>[1][2]</sup> It presents as a clear, colorless to very slightly yellow liquid.<sup>[3][4]</sup> This compound is primarily utilized as a fragrance agent in cosmetics and personal care products and serves as an intermediate in various organic synthesis processes.<sup>[1]</sup> While sparingly soluble in water, it is soluble in alcohol and oils.<sup>[2][3]</sup>

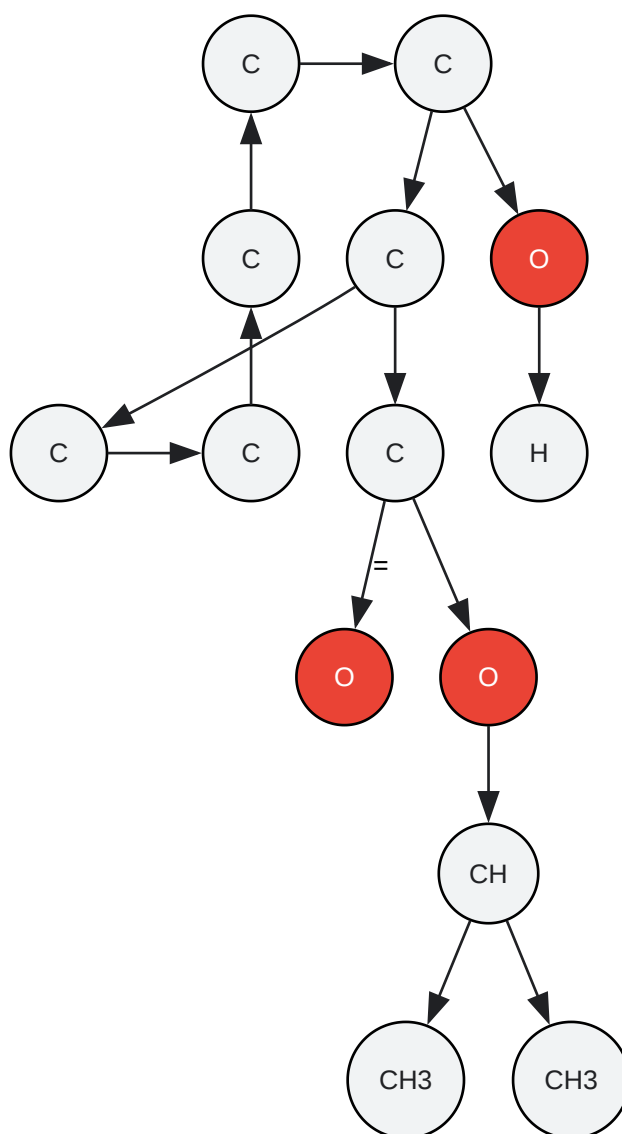
## Quantitative Data Summary

The core quantitative data for **isopropyl salicylate** is summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Formula	C10H12O3	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	180.2 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	607-85-2	<a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	propan-2-yl 2-hydroxybenzoate	<a href="#">[5]</a>

## Structural Representation

The two-dimensional chemical structure of **isopropyl salicylate** is illustrated below. This diagram visualizes the arrangement of atoms and bonds, including the benzene ring, the hydroxyl group, and the isopropyl ester group.

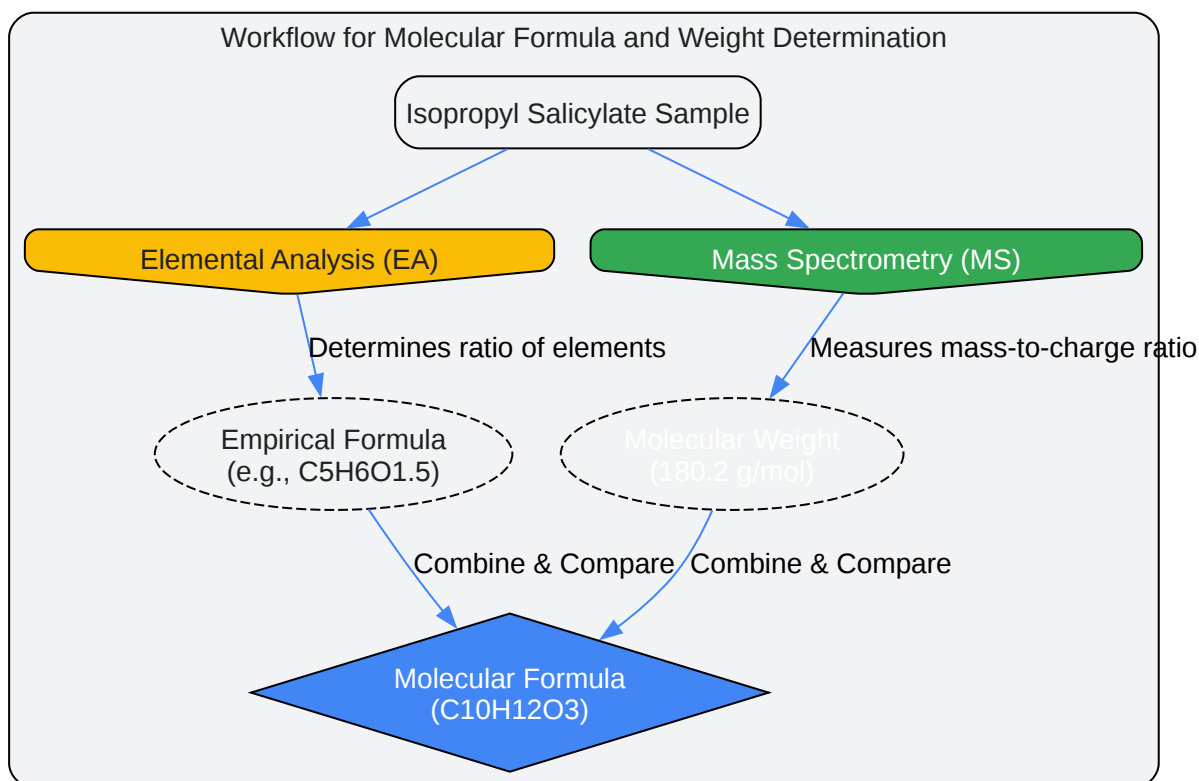


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Figure 1: 2D chemical structure of **isopropyl salicylate**.

## Experimental Protocols for Structural and Formula Determination

The determination of the molecular weight and formula of a compound like **isopropyl salicylate** relies on standard analytical chemistry techniques. The logical workflow for these determinations is outlined below.



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Figure 2: Workflow for determining molecular formula.

## Methodology for Molecular Weight Determination: Mass Spectrometry

Mass spectrometry (MS) is the primary technique for determining the molecular weight of a compound.

- **Ionization:** A sample of **isopropyl salicylate** is introduced into the mass spectrometer, where it is vaporized and ionized. Techniques such as Electron Ionization (EI) are commonly used, where high-energy electrons bombard the molecules, causing them to lose an electron and form a positively charged molecular ion ( $M^+$ ).

- **Acceleration:** The newly formed ions are accelerated by an electric field, imparting the same kinetic energy to all ions.
- **Deflection:** The ions then travel through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio ( $m/z$ ) of the ion; lighter ions are deflected more than heavier ones.
- **Detection:** A detector measures the  $m/z$  ratio and the relative abundance of the deflected ions. For the molecular ion, the  $m/z$  value corresponds to the molecular weight of the compound.

## Methodology for Chemical Formula Determination: Elemental Analysis

Elemental analysis determines the percentage composition of each element (carbon, hydrogen, oxygen) in **isopropyl salicylate**.

- **Combustion:** A precisely weighed sample of the compound is combusted in a furnace with excess oxygen. This process converts all carbon into carbon dioxide ( $\text{CO}_2$ ) and all hydrogen into water ( $\text{H}_2\text{O}$ ).
- **Quantification:** The amounts of  $\text{CO}_2$  and  $\text{H}_2\text{O}$  produced are accurately measured.
- **Calculation:** From these measurements, the mass and percentage of carbon and hydrogen in the original sample are calculated. The percentage of oxygen is typically determined by subtracting the percentages of carbon and hydrogen from 100%.
- **Empirical Formula:** The percentage composition is used to calculate the simplest whole-number ratio of atoms in the molecule, known as the empirical formula. By comparing the mass of this empirical formula with the molecular weight obtained from mass spectrometry, the true molecular formula (a multiple of the empirical formula) is established.

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## References

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